

Regioselective Synthesis of 2,4-Dibromo-3-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dibromo-3-nitropyridine

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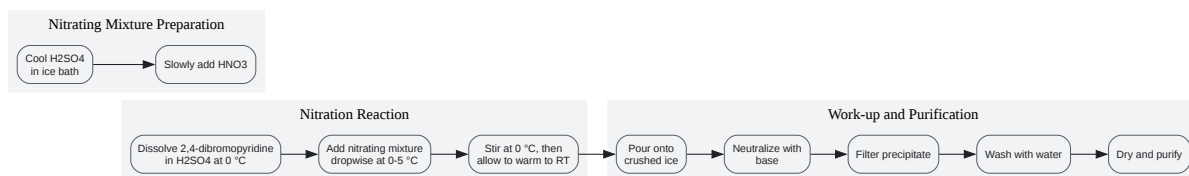
This in-depth technical guide details a proposed regioselective synthesis of **2,4-dibromo-3-nitropyridine**, a valuable building block in medicinal chemistry and drug development.^[1] Due to the limited availability of a direct, one-step synthesis protocol in the current literature, this guide outlines a robust two-step synthetic pathway. The initial section focuses on the preparation of the key intermediate, 2,4-dibromopyridine, followed by a detailed, proposed protocol for its regioselective nitration to yield the target compound. The methodologies are based on established principles of heterocyclic chemistry and analogous reactions reported in the literature.

Synthetic Pathway Overview

The proposed synthesis of **2,4-dibromo-3-nitropyridine** involves a two-step reaction sequence, commencing with the synthesis of 2,4-dibromopyridine from 2-bromo-4-nitropyridine N-oxide. This intermediate is then subjected to electrophilic nitration to introduce the nitro group at the C-3 position of the pyridine ring.

2-Bromo-4-nitropyridine N-oxide

Acetyl bromide, Acetic acid, 130 °C

HNO₃, H₂SO₄, 0-25 °C (Proposed)[Click to download full resolution via product page](#)

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References

- 1. chemimpex.com [chemimpex.com]
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